Spectroscopic Profile of N-hydroxycyclopentanecarboxamide: A Technical Guide

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Compound of Interest

Compound Name:	*N-hydroxycyclopentanecarboxamide*
CAS No.:	*64214-51-3*
Cat. No.:	*B2417809*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N-hydroxycyclopentanecarboxamide**, a molecule of interest in various research and development endeavors. Due to the limited availability of experimental data in public databases, this guide combines available experimental information for structurally related compounds with predicted data from reliable computational sources to offer a detailed spectroscopic profile. This document is intended to serve as a valuable resource for the identification, characterization, and quality control of **N-hydroxycyclopentanecarboxamide**.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **N-hydroxycyclopentanecarboxamide**. It is important to note that where experimental data for the specific molecule was not available, predicted values from reputable chemical databases have been included and are duly noted.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **N-hydroxycyclopentanecarboxamide**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~8.5 - 9.5	br s	1H	N-H
~7.0 - 7.5	br s	1H	O-H
~2.5 - 2.7	m	1H	CH
~1.5 - 1.9	m	8H	CH_2

Note: Predicted data is based on computational models and should be confirmed with experimental data.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **N-hydroxycyclopentanecarboxamide**

Chemical Shift (ppm)	Assignment
~170 - 175	C=O
~45 - 50	CH
~30 - 35	CH_2
~25 - 30	CH_2

Note: Predicted data is based on computational models and should be confirmed with experimental data.

Infrared (IR) Spectroscopy

While an experimental IR spectrum for **N-hydroxycyclopentanecarboxamide** was not readily available, the spectrum of a closely related compound, cis-3-hydroxycyclopentanecarboxamide, provides valuable insights into the expected vibrational modes.[1]

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Table 3: Key IR Absorption Bands for a Structurally Related Compound (cis-3-hydroxycyclopentanecarboxamide)

Wavenumber (cm^{-1})	Intensity	Assignment
~3400	Strong, Broad	O-H Stretch (Alcohol)
~3200	Strong, Broad	N-H Stretch (Amide)
~2950	Medium	C-H Stretch (Aliphatic)
~1640	Strong	C=O Stretch (Amide I)
~1560	Strong	N-H Bend (Amide II)

Source: NIST Chemistry WebBook.[1] This data is for a related compound and should be used as a reference.

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **N-hydroxycyclopentanecarboxamide**

m/z	Ion
130.08	$[M+H]^+$
113.08	$[M-NHOH]^+$
85.06	$[M-C(=O)NHOH]^+$

Note: Predicted fragmentation patterns are based on computational models and should be confirmed with experimental data.

Experimental Protocols

The following sections detail generalized experimental protocols for obtaining the spectroscopic data presented above. These protocols are based on standard laboratory practices and may require optimization based on the specific instrumentation and sample characteristics.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra of **N-hydroxycyclopentanecarboxamide** for structural elucidation.

Materials:

- **N-hydroxycyclopentanecarboxamide** sample
- Deuterated solvent (e.g., DMSO-d_6, $CDCl_3$)
- NMR tubes (5 mm)
- Pipettes
- Vortex mixer
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation:
  - Accurately weigh 5-10 mg of the **N-hydroxycyclopentanecarboxamide** sample.
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial.
  - Ensure the sample is fully dissolved. Gentle warming or sonication may be applied if necessary.
  - Transfer the solution into a clean NMR tube using a pipette. The solution height should be approximately 4-5 cm.
- Instrument Setup:
  - Insert the NMR tube into the spinner turbine and place it in the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.

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- Shim the magnetic field to achieve optimal homogeneity. This is typically an automated process.

- Data Acquisition:
  - Acquire the ^{1}H NMR spectrum. Standard parameters usually include a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Acquire the ^{13}C NMR spectrum. This typically requires a larger number of scans than ^{1}H NMR due to the lower natural abundance of the ^{13}C isotope.

- Data Processing:
  - Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
  - Reference the spectra using the residual solvent peak.
  - Integrate the peaks in the ^{1}H NMR spectrum and determine their multiplicities.
  - Identify the chemical shifts of the peaks in both ^{1}H and ^{13}C NMR spectra.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To obtain the infrared spectrum of **N-hydroxycyclopentanecarboxamide** to identify its functional groups.

Materials:

- **N-hydroxycyclopentanecarboxamide** sample (solid)
- Potassium bromide (KBr), IR grade
- Agate mortar and pestle
- Pellet press
- FT-IR spectrometer

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Procedure:

- Sample Preparation (KBr Pellet Method):
  - Thoroughly grind 1-2 mg of the **N-hydroxycyclopentanecarboxamide** sample with approximately 100-200 mg of dry KBr powder in an agate mortar.
  - The mixture should be a fine, homogeneous powder.
  - Place a small amount of the mixture into the pellet die.
  - Apply pressure using a hydraulic press to form a thin, transparent pellet.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum over the desired wavenumber range (typically 4000-400 cm^{-1}).
- Data Processing:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.
  - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **N-hydroxycyclopentanecarboxamide**.

Materials:

- **N-hydroxycyclopentanecarboxamide** sample

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- Suitable solvent (e.g., methanol, acetonitrile)
- Vials
- Micropipettes
- Mass spectrometer (e.g., with Electrospray Ionization - ESI)

Procedure:

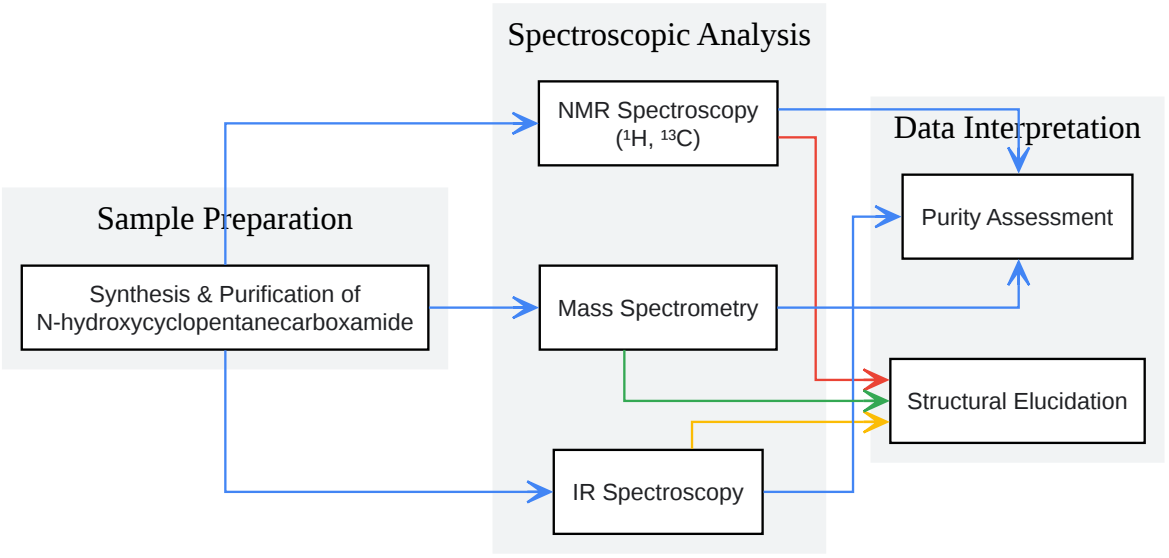
- Sample Preparation:
  - Prepare a dilute solution of the **N-hydroxycyclopentanecarboxamide** sample (typically in the µg/mL to ng/mL range) in a suitable solvent.
  - The solvent should be compatible with the ionization technique being used.
- Instrument Setup:
  - Calibrate the mass spectrometer using a standard calibration compound.
  - Set the parameters for the ion source (e.g., spray voltage, capillary temperature for ESI).
  - Set the parameters for the mass analyzer (e.g., mass range, scan speed).
- Data Acquisition:
  - Introduce the sample solution into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
  - Acquire the mass spectrum. For fragmentation analysis, a tandem mass spectrometry (MS/MS) experiment can be performed by selecting the molecular ion and subjecting it to collision-induced dissociation (CID).
- Data Analysis:
  - Identify the molecular ion peak ($[M+H]^+$, $[M-H]^-$, or $M^{+\cdot}$).
  - Analyze the fragmentation pattern to identify characteristic fragment ions.

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- Propose fragmentation pathways consistent with the observed spectrum.

Visualizations

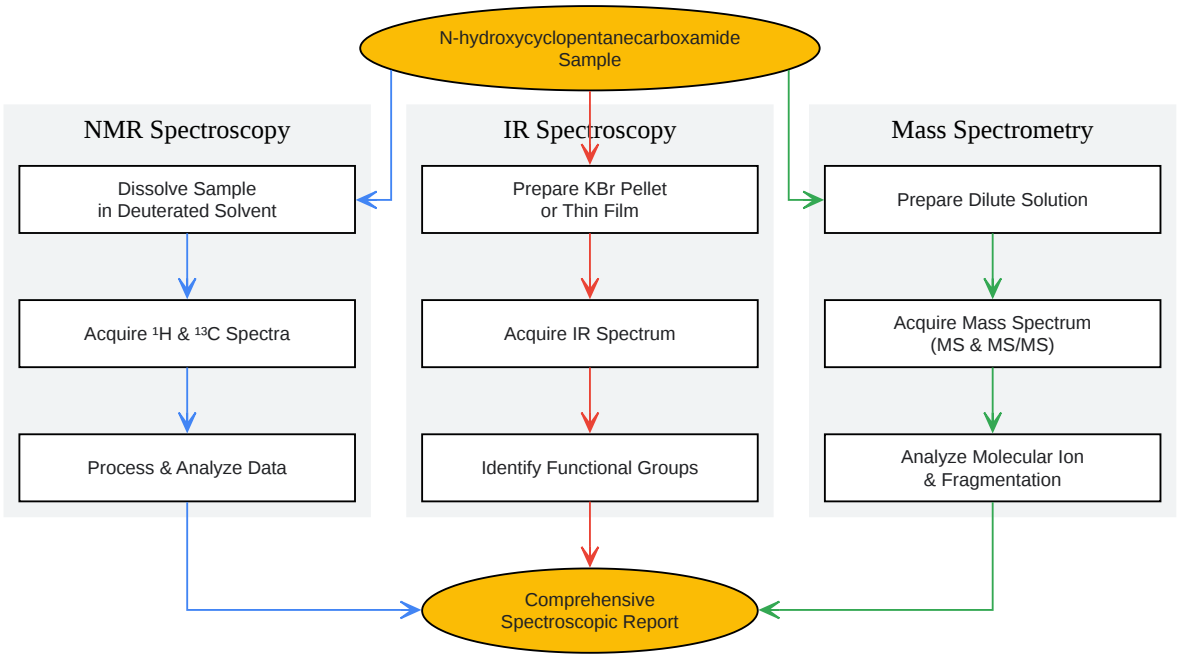
The following diagrams illustrate the logical workflow for the spectroscopic analysis of **N-hydroxycyclopentanecarboxamide** and a generalized experimental workflow for obtaining the spectroscopic data.



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Caption: Logical workflow for the spectroscopic analysis of **N-hydroxycyclopentanecarboxamide**.

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Caption: Generalized experimental workflow for obtaining spectroscopic data.

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References

- 1. Cyclopentanecarboxamide, 3-hydroxy-, cis- [webbook.nist.gov]
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